

# Essential Safety and Operational Guidance for 2,7-Dinitrofluorene

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## Compound of Interest

Compound Name: 2,7-Dinitrofluorene

Cat. No.: B108060

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This document provides critical safety protocols and logistical plans for the handling and disposal of **2,7-Dinitrofluorene**. Adherence to these procedures is essential for ensuring personnel safety and regulatory compliance in a laboratory setting.

## Hazard Identification and Safety Data

**2,7-Dinitrofluorene** is a chemical compound that requires careful handling due to its potential health risks. It is classified as a suspected carcinogen and can cause irritation.<sup>[1][2]</sup> The following tables summarize its key identifiers and physical and chemical properties.

Table 1: Chemical Identification

Identifier	Value
IUPAC Name	2,7-dinitro-9H-fluorene <sup>[1]</sup>
CAS Number	5405-53-8 <sup>[1]</sup>
Molecular Formula	C13H8N2O4 <sup>[1]</sup>
Molecular Weight	256.21 g/mol <sup>[1]</sup>
Appearance	Yellow powder <sup>[1][2]</sup>

Table 2: Physical and Chemical Properties

Property	Value
Melting Point	-93 °C[3]
Boiling Point	110.6 °C[3]
Flash Point	40 °F (4 °C) (closed cup)[3]
Water Solubility	Insoluble in water

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure to **2,7-Dinitrofluorene**. The following equipment is mandatory for all personnel handling this compound.

Table 3: Required Personal Protective Equipment

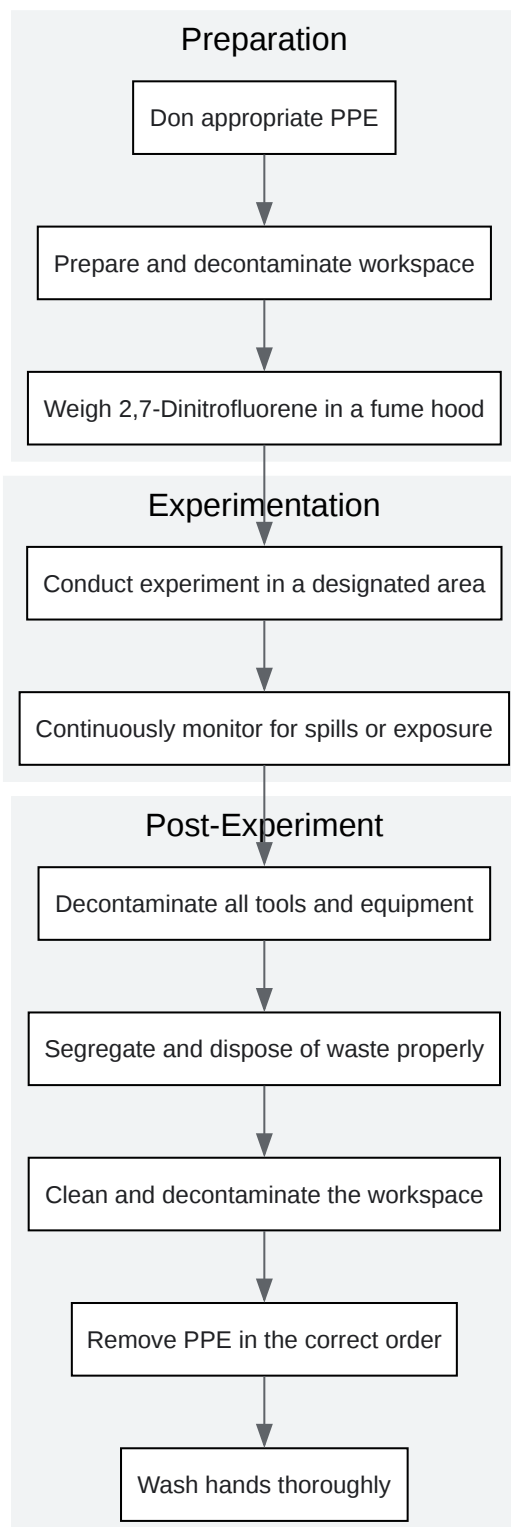
Protection Type	Specific Equipment	Standard
Respiratory Protection	Dust mask type N95 (US) or equivalent	NIOSH approved
Eye Protection	Safety glasses with side-shields or goggles	ANSI Z87.1
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	EN 374
Body Protection	Laboratory coat, long-sleeved	
Foot Protection	Closed-toe shoes	

For large-scale operations or in situations with a higher risk of aerosolization, a higher level of respiratory protection, such as a powered air-purifying respirator (PAPR), should be considered.

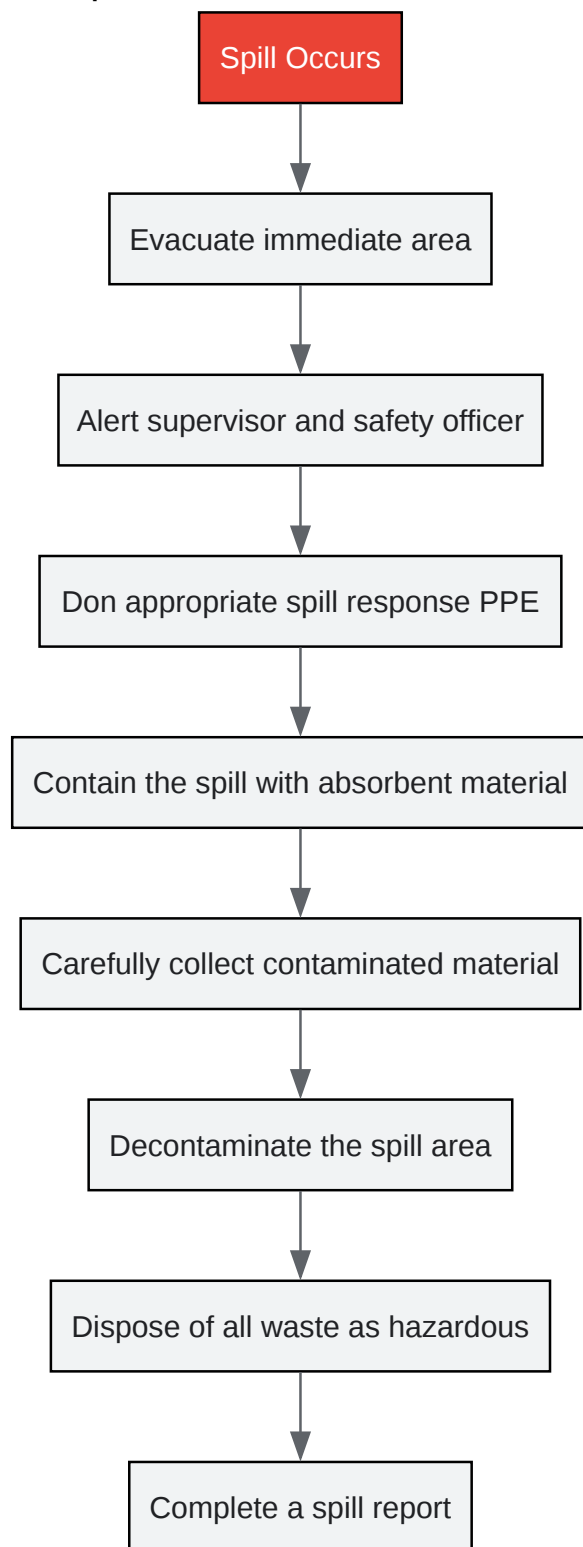
## Standard Operating Procedure for Laboratory Use

The following workflow outlines the standard procedure for the safe handling of **2,7-Dinitrofluorene** in a laboratory environment.

## Standard Operating Procedure for 2,7-Dinitrofluorene Use



## Chemical Spill Workflow for 2,7-Dinitrofluorene

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## References

- 1. 2,7-Dinitrofluorene | C<sub>13</sub>H<sub>8</sub>N<sub>2</sub>O<sub>4</sub> | CID 21502 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,7-Dinitrofluorene - Hazardous Agents | Haz-Map [haz-map.com]
- 3. accustandard.com [accustandard.com]
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